

octylamine molecular weight and formula

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Compound of Interest

Compound Name: Octylamine

Cat. No.: B049996

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Technical Guide: Octylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **octylamine**, a primary aliphatic amine.

Octylamine serves as a versatile intermediate in the synthesis of various organic chemicals, surfactants, and pharmaceuticals.[1]

Chemical Identity and Molecular Properties

Octylamine, also known as 1-aminooctane or caprylamine, is an 8-carbon primary aliphatic amine.[2][3] It is a colorless to yellow liquid characterized by an ammonia-like odor.[3]

Data Presentation: Core Properties

The fundamental molecular properties of **octylamine** are summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C8H19N	[2][4][5]
Molecular Weight	129.24 g/mol	[2][5]
Linear Formula	CH3(CH2)7NH2	
CAS Registry Number	111-86-4	[2][4][5]

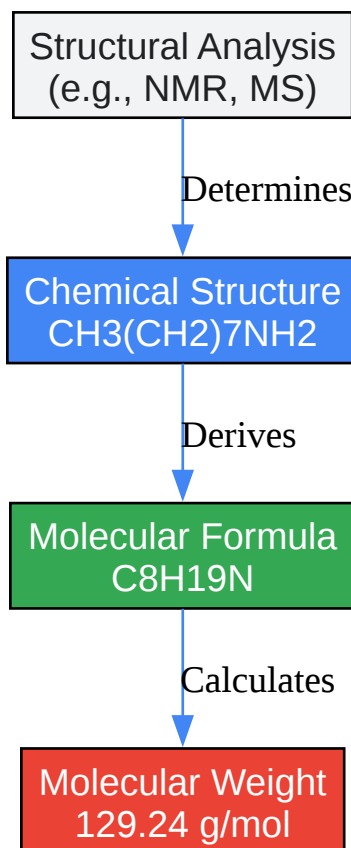
Methodology for Property Determination

The molecular formula and weight of a compound like **octylamine** are not determined through experimental protocols in a laboratory setting for each use. Instead, they are fundamental properties derived from its validated chemical structure.

- **Structural Elucidation:** The connectivity of atoms (the carbon backbone and the position of the amine group) is determined using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).
- **Formula Calculation:** Once the structure ($\text{CH}_3(\text{CH}_2)_7\text{NH}_2$) is confirmed, the molecular formula is derived by counting the number of atoms of each element (8 Carbon, 19 Hydrogen, 1 Nitrogen).[\[2\]](#)[\[4\]](#)
- **Molecular Weight Calculation:** The molecular weight is calculated by summing the atomic weights of all atoms in the formula, using the standard atomic weights from the periodic table.[\[2\]](#)[\[4\]](#)

Logical Workflow

The process of determining these core chemical properties follows a straightforward logical path from structure to formula to weight.



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Caption: Workflow for determining molecular formula and weight.

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